Application Note: Strategic Synthesis of 6-Fluoro-4-Methoxypyridazin-3-amine

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Compound of Interest

Compound Name:	*6-Fluoro-4-methoxypyridazin-3-amine*
Cat. No.:	*B13024033*

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Introduction & Strategic Analysis

The pyridazine scaffold, particularly the 3-amino-6-fluoro-4-methoxy substitution pattern, represents a high-value pharmacophore in medicinal chemistry.[1] It serves as a critical bioisostere for phenyl rings in kinase inhibitors and is a structural core in GABA-A receptor antagonists (analogous to Gabazine).[1]

Synthesizing this molecule presents two primary challenges:

- Regioselectivity: Differentiating the C4 and C5 positions on the pyridazine ring during functionalization.[2]
- Halogen Exchange (Halex): Introducing a fluorine atom at C6, typically requiring harsh conditions that can degrade electron-rich amine functionalities.

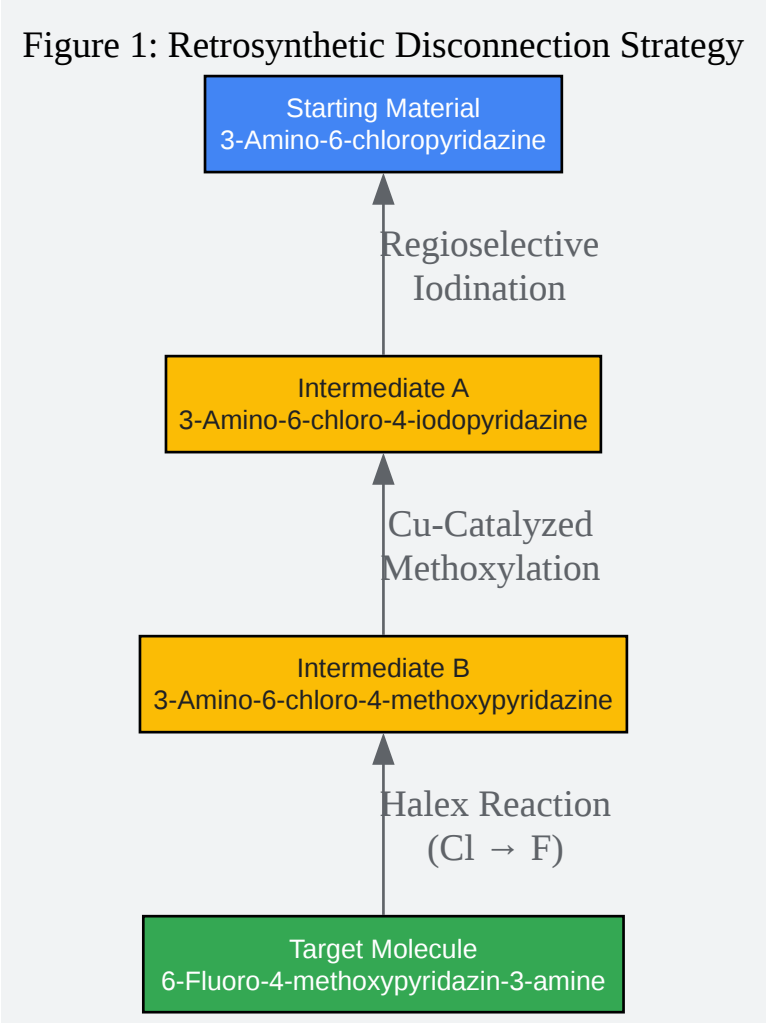
This guide outlines a "Late-Stage Fluorination" strategy. Unlike traditional routes that attempt to aminate unstable fluorinated precursors, this protocol builds the functional density on a stable chlorinated scaffold (3-amino-6-chloropyridazine) and installs the fluorine atom as the final critical step.[1] This ensures maximum yield and reproducibility.

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Retrosynthetic Logic

The synthesis is disconnected into three logical phases: Electrophilic Activation, Nucleophilic Installation, and Halide Exchange.

Figure 1: Retrosynthetic Disconnection Strategy



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Figure 1: The strategy relies on the ortho-directing power of the amine to install the iodine at C4, followed by a copper-catalyzed displacement and a final Halex reaction.

Detailed Experimental Protocols

Phase 1: Regioselective Iodination

Objective: Install a reactive handle at the C4 position. Principle: The C3-amino group activates the C4 position towards electrophilic aromatic substitution (SEAr) more strongly than the C5

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position, which is deactivated by the C6-chlorine.

Parameter	Specification
Starting Material	3-Amino-6-chloropyridazine (1.0 equiv)
Reagent	N-Iodosuccinimide (NIS) (1.1 equiv)
Solvent	Acetonitrile (MeCN) (Anhydrous)
Temperature	Reflux (80–82 °C)
Time	2–4 Hours
Expected Yield	75–85%

Protocol:

- Dissolve 3-amino-6-chloropyridazine (10.0 g, 77.2 mmol) in anhydrous MeCN (150 mL).
- Add NIS (19.1 g, 84.9 mmol) portion-wise over 15 minutes at room temperature.
- Heat the mixture to reflux. Monitor by TLC (50% EtOAc/Hexane). The starting material (Rf ~0.3) should convert to the iodinated product (Rf ~0.5).
- Critical Step: If the reaction stalls, add 0.1 equiv of Trifluoroacetic acid (TFA) to catalyze the electrophilic attack.
- Cool to room temperature. Pour into 10% aqueous sodium thiosulfate (200 mL) to quench excess iodine.
- Extract with EtOAc (3 x 100 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallize from Ethanol/Water to obtain 3-amino-6-chloro-4-iodopyridazine as a pale yellow solid.

Phase 2: Copper-Catalyzed Methoxylation

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Objective: Selective displacement of C4-Iodine over C6-Chlorine.[1] Principle: While nucleophilic aromatic substitution (SNAr) with NaOMe would likely attack the highly activated C6-Cl, a copper-catalyzed Ullmann-type coupling is highly selective for the softer Iodine leaving group at C4.[1]

Parameter	Specification
Substrate	3-Amino-6-chloro-4-iodopyridazine
Reagent	NaOMe (25% in MeOH) (2.0 equiv)
Catalyst	CuI (10 mol%)
Ligand	1,10-Phenanthroline (20 mol%)
Solvent	Methanol (Anhydrous)
Conditions	Sealed Tube, 80 °C, 12 Hours

Protocol:

- In a pressure tube, combine the iodopyridazine (5.0 g, 19.6 mmol), CuI (373 mg, 1.96 mmol), and 1,10-phenanthroline (706 mg, 3.92 mmol).
- Evacuate and backfill with Argon (3 cycles).
- Add anhydrous MeOH (50 mL) and NaOMe solution (25 wt% in MeOH, 9.0 mL, ~39 mmol).
- Seal the tube and heat to 80 °C.
- Monitoring: HPLC/LC-MS is recommended.[1] Look for the mass shift from m/z 255 (Iodo) to m/z 159 (Methoxy).
- Workup: Cool to RT. Filter through a Celite pad to remove copper salts. Concentrate the filtrate.
- Resuspend residue in water and extract with DCM.
- Purification: Flash chromatography (DCM:MeOH 95:5) yields 3-amino-6-chloro-4-methoxypyridazine.[1]

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Phase 3: The Halex Reaction (Fluorination)

Objective: Convert the C6-Chlorine to C6-Fluorine.[1] Principle: Nucleophilic aromatic substitution using Fluoride (SNAr). The position is activated by the para-methoxy group (via resonance stabilization of the Meisenheimer complex? No, actually by the ortho/para ring nitrogens). The methoxy group at C4 actually deactivates C6 slightly compared to the trichloro-precursor, requiring vigorous conditions.

Safety Warning: This reaction uses high temperatures and generates KCl. Ensure anhydrous conditions to prevent hydrolysis to the pyridazinone.

Parameter	Specification
Substrate	3-Amino-6-chloro-4-methoxypyridazine
Fluorine Source	Spray-dried Potassium Fluoride (KF) (3.0 equiv)
Phase Transfer	18-Crown-6 (0.1 equiv) or Tetraphenylphosphonium bromide
Solvent	Sulfolane or DMSO (Anhydrous)
Temperature	160–180 °C
Time	4–6 Hours

Protocol:

- Drying Step (Crucial): Place KF (spray-dried) in the reaction flask and dry under high vacuum at 150 °C for 2 hours before adding other reagents. Moisture is the enemy of this reaction.
- Add the chloropyridazine (2.0 g, 12.5 mmol) and 18-crown-6 (330 mg).
- Add anhydrous Sulfolane (10 mL).
- Heat to 180 °C under Argon flow.
- Monitoring: Monitor by LC-MS. The conversion of Cl (M+ 159/161) to F (M+ 143) should be observed.

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- Workup: Cool to room temperature. Dilute with water (50 mL) and extract with EtOAc (4 x 30 mL). Sulfolane is water-soluble but difficult to remove completely; copious water washes are necessary.[1]
- Purification: Column chromatography (EtOAc/Hexane gradient) or preparative HPLC.
- Final Product:**6-Fluoro-4-methoxypyridazin-3-amine** (White to off-white solid).[1]

Reaction Pathway Visualization



Figure 2: Step-by-Step Synthetic Workflow

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Figure 2: The workflow emphasizes the sequential activation of the pyridazine ring, moving from the most reactive electrophilic site (C4) to the most difficult nucleophilic substitution (C6-F).

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Yield in Step 1 (Iodination)	Reaction stalling; poor solubility.	Add 10% TFA to activate the NIS. Switch solvent to DMF if solubility is an issue.
Formation of C6-Methoxy in Step 2	Direct SNAr on Cl competing with Cu-coupling.[1]	Lower temperature to 60°C. Ensure CuI/Ligand quality is high (use fresh catalyst).
Hydrolysis in Step 3 (Pyridazinone formation)	Wet KF or solvent.	Dry KF under vacuum/heat (200°C) for 4h. Use molecular sieves in the reaction.
Incomplete Halex Reaction	Temperature too low; Fluoride inactive.	Increase temp to 190°C. Switch to CsF (Cesium Fluoride) for higher solubility/reactivity.

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